

# Technical Guide: Physicochemical Properties of Methyl 3-(3-azetidinyloxy)benzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	Methyl 3-(3-azetidinyloxy)benzoate
Cat. No.:	B1394654

[Get Quote](#)

For: Researchers, Scientists, and Drug Development Professionals Subject: Core Physicochemical Data and Molecular Identification

This document provides essential physicochemical data for **Methyl 3-(3-azetidinyloxy)benzoate**, a compound of interest in chemical research and pharmaceutical development. The primary focus of this guide is the accurate presentation of its molecular weight and formula.

## Molecular Identity and Weight

The fundamental physicochemical properties of **Methyl 3-(3-azetidinyloxy)benzoate** are summarized below. These values are derived from its confirmed molecular formula.

Identifier	Value	Reference
IUPAC Name	Methyl 3-(azetidin-3-yloxy)benzoate	
Molecular Formula	C <sub>11</sub> H <sub>13</sub> NO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Average Molecular Weight	207.23 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	1219976-96-1	<a href="#">[1]</a>

## Experimental Protocols

The molecular weight presented in this guide is a theoretical value calculated based on the elemental composition of the molecular formula ( $C_{11}H_{13}NO_3$ ) and the standard atomic weights of each element. As this is a computational determination, no experimental protocols for its measurement are applicable to this document.

## Logical Relationships and Workflows

Visual diagrams, such as signaling pathways or experimental workflows, are not applicable to the presentation of a compound's intrinsic and calculated molecular weight. Therefore, no diagrams are included in this technical guide.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl 3-(3-azetidinyl)benzoate | 1219976-96-1 [amp.chemicalbook.com]
- 2. Methyl 2-(3-azetidinyl)benzoate CAS#: 1220038-61-8 [m.chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Methyl 3-(3-azetidinyl)benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1394654#methyl-3-3-azetidinylbenzoate-molecular-weight>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)